

Statistical validation of Thiolopyrrolone A bioactivity data

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Compound of Interest

Compound Name: Thiolopyrrolone A

Cat. No.: B12381713

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Thiolopyrrolone A: A Comparative Analysis of Bioactivity

For Researchers, Scientists, and Drug Development Professionals

This guide provides a statistical validation and comparative analysis of the bioactivity data for **Thiolopyrrolone A**, a novel cyclized thiolopyrrolone derivative. Data is presented to objectively compare its performance against a related compound, thiolutin, with supporting experimental context.

Comparative Bioactivity Data

The antibacterial activity of **Thiolopyrrolone A** was evaluated and compared to thiolutin, a known member of the thiolopyrrolone class. The minimum inhibitory concentration (MIC) values, representing the lowest concentration of the compound that inhibits visible growth of the microorganism, are summarized below.

Compound	Escherichia coli (MIC µg/mL)	Bacille Calmette–Guérin (BCG) (MIC µg/mL)	Mycobacterium tuberculosis (MIC µg/mL)	Staphylococcus aureus (MIC µg/mL)
Thiopyrrolone A	>100	10	10	100
Thiolutin	6.25	0.3125	0.625	3.125

Data sourced from a study on two new cyclized thiopyrrolone derivatives.[1]

Experimental Protocols

Antimicrobial Assays

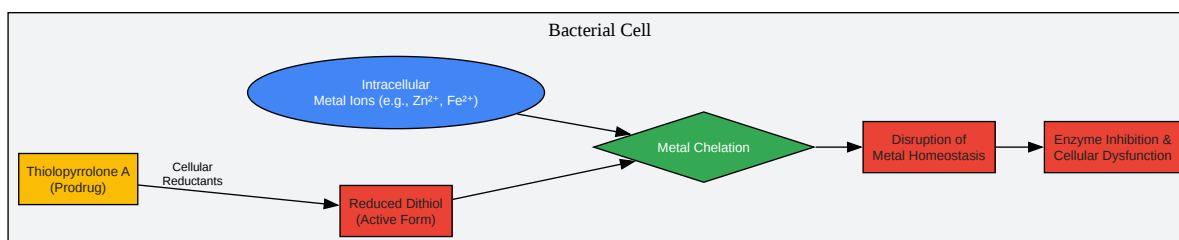
The minimum inhibitory concentrations (MICs) of **Thiopyrrolone A** and thiolutin were determined using a broth microdilution method.

- **Bacterial Strains:** The following bacterial strains were utilized in the assays: Escherichia coli (ATCC 25922), Staphylococcus aureus (ATCC 29213), Bacille Calmette–Guérin (BCG), and Mycobacterium tuberculosis (H37Rv).
- **Culture Media:** Cation-adjusted Mueller-Hinton broth was used for E. coli and S. aureus. Middlebrook 7H9 broth supplemented with 10% oleic acid-albumin-dextrose-catalase (OADC) and 0.05% Tween 80 was used for the mycobacterial strains.
- **Assay Procedure:**
 - The compounds were dissolved in dimethyl sulfoxide (DMSO) to create stock solutions.
 - Serial twofold dilutions of the compounds were prepared in 96-well microtiter plates.
 - Bacterial suspensions were prepared and adjusted to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
 - The bacterial inoculum was added to each well containing the serially diluted compounds.

- Plates were incubated at 37°C for 18-24 hours for *E. coli* and *S. aureus*, and for 7-14 days for the mycobacterial strains.
- MIC Determination: The MIC was defined as the lowest concentration of the compound at which no visible bacterial growth was observed.

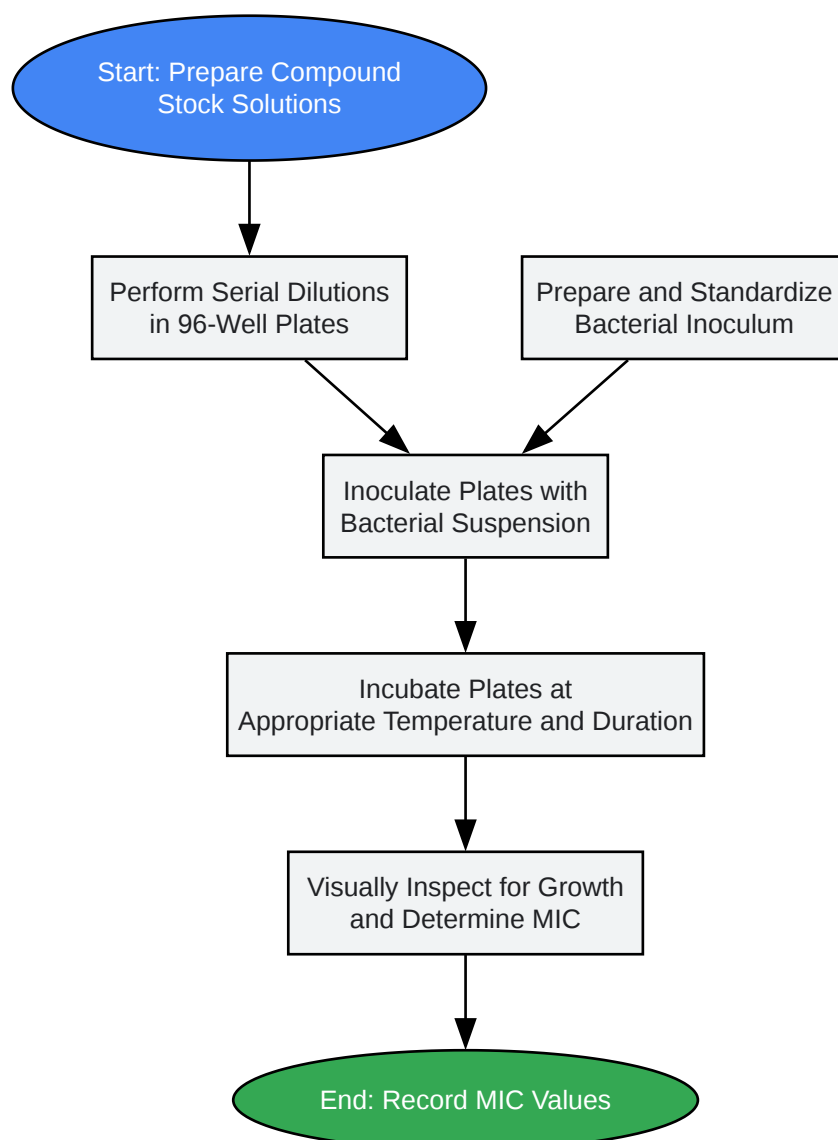
Visualizing the Mechanism and Workflow

To further understand the biological context and experimental approach, the following diagrams illustrate the proposed mechanism of action for the broader class of dithiopyrrolones and the general workflow of the antimicrobial susceptibility testing.



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Caption: Proposed mechanism of action for **dithiopyrrolone** antibiotics.



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Caption: Experimental workflow for MIC determination.

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References

- 1. Unique Cyclized Thiolopyrrolones from the Marine-Derived Streptomyces sp. BTBU20218885 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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